

Application Note: Chloromethyl Octyl Ether (CMOE) in Organic Synthesis

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Compound of Interest

Compound Name: Chloromethyl octyl ether

CAS No.: 24566-90-3

Cat. No.: B1597271

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Molecular Weight: 178.70 g/mol

Executive Summary

Chloromethyl Octyl Ether (CMOE) is an alkylating agent belonging to the class of

-halo ethers. While structurally analogous to the common protecting group reagent Methoxymethyl Chloride (MOM-Cl), CMOE offers distinct advantages:

- **Reduced Volatility:** With a boiling point $>200^{\circ}\text{C}$ (vs. 55°C for MOM-Cl), CMOE significantly reduces inhalation risks associated with carcinogenic halo-ethers.
- **Lipophilicity:** The octyl chain introduces a "greasy" tag (OctOM group), drastically altering the solubility profile of polar substrates (e.g., sugars, polyphenols), enabling processing in non-polar organic solvents.
- **Polymer Functionalization:** CMOE serves as a "carrier" for the chloromethyl group in the functionalization of high-performance polymers like Polyetheretherketone (PEEK), avoiding the use of gaseous formaldehyde/HCl or highly toxic Bis(chloromethyl) ether (BCME).

Chemical Properties & Safety Profile[1][2][3]

Physicochemical Data

Property	Value
Appearance	Colorless to pale yellow liquid
Density	0.924 g/mL at 25 °C
Boiling Point	~212 °C (at 760 mmHg)
Flash Point	89 °C (Closed Cup)
Solubility	Soluble in DCM, THF, Toluene, Hexanes; Decomposes in Water
Reactivity	Moisture sensitive; hydrolyzes to Octanol, Formaldehyde, and HCl

Safety & Handling (E-E-A-T)

CRITICAL WARNING: Like all

-halo ethers, CMOE is a potential alkylating carcinogen. Although its vapor pressure is lower than MOM-Cl, it must be handled with strict engineering controls.

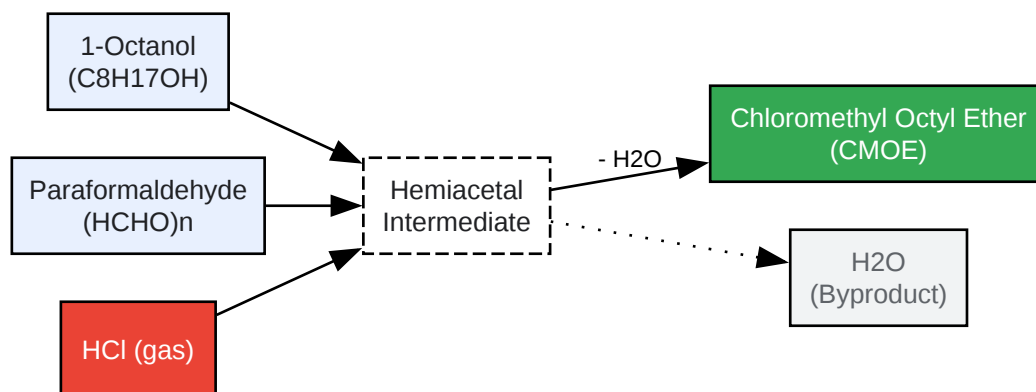
- Engineering Controls: All operations must be performed in a functioning chemical fume hood.
- PPE: Double nitrile gloves, lab coat, and safety glasses.
- Quenching: Residual CMOE should be quenched with aqueous ammonium hydroxide or saturated sodium bicarbonate to neutralize active alkylating species before disposal.

Synthesis of Chloromethyl Octyl Ether (CMOE)

Commercially available CMOE can be expensive. The following protocol allows for the reliable in situ preparation or isolation of CMOE from inexpensive starting materials.

Reaction Mechanism

The synthesis proceeds via the acid-catalyzed condensation of 1-octanol with paraformaldehyde and hydrogen chloride.



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Figure 1: Acid-catalyzed synthesis of CMOE from octanol and paraformaldehyde.

Preparation Protocol

Scale: 100 mmol Time: 2-3 hours

- Setup: Equip a 250 mL 3-neck round-bottom flask with a gas inlet tube (bubbler), a thermometer, and a reflux condenser topped with a CaCl₂ drying tube.
- Charging: Add 1-Octanol (13.0 g, 100 mmol) and Paraformaldehyde (3.3 g, 110 mmol, 1.1 equiv) to the flask. Add Dichloromethane (DCM, 50 mL) as a solvent (optional, can be run neat).
- Reaction: Cool the mixture to 0°C. Slowly bubble dry HCl gas (generated from NaCl/H₂SO₄ or from a cylinder) into the mixture with vigorous stirring.
 - Observation: The paraformaldehyde suspension will clear as the reaction proceeds.
- Completion: Continue bubbling HCl for 2 hours or until saturation (fumes exit the bubbler). Allow to warm to Room Temperature (RT) for 30 mins.
- Workup:
 - Separate the organic layer (if water formed a visible layer).

- Dry the organic phase over anhydrous
or
.
- Purification: For high purity, distill under reduced pressure (vacuum distillation required due to high BP). Collect the fraction boiling at ~90-95°C / 10 mmHg.
- Storage: Store over molecular sieves (4Å) in a tightly sealed container at 4°C.

Application I: The Octyloxymethyl (OctOM) Protecting Group

CMOE is used to protect alcohols and phenols as Octyloxymethyl ethers (OctOM). This is particularly useful in total synthesis when a substrate is too polar for standard chromatography or when a robust, non-migrating protecting group is required.

Protection Protocol

Substrate: Phenol or Primary Alcohol Reagent: CMOE

- Dissolution: Dissolve the substrate (1.0 equiv) in anhydrous DCM or THF (0.2 M concentration).
- Base Addition: Add N,N-Diisopropylethylamine (DIPEA) (2.0 equiv).
 - Alternative: For sterically hindered alcohols, use NaH (1.5 equiv) in THF at 0°C.
- Alkylation: Add CMOE (1.2 - 1.5 equiv) dropwise at 0°C.
- Monitoring: Warm to RT and stir. Monitor by TLC (OctOM ethers are significantly less polar than the starting alcohol).
- Quench: Quench with saturated
solution.
- Isolation: Extract with DCM, wash with brine, dry, and concentrate.

Deprotection

The OctOM group is acid-labile, similar to MOM ethers, but requires slightly more vigorous conditions due to the lipophilic tail.

- Conditions: Treat with TFA/DCM (1:1) or 6M HCl/THF at RT.

- Lewis Acid:

in DCM at -78°C is effective for robust cleavage.

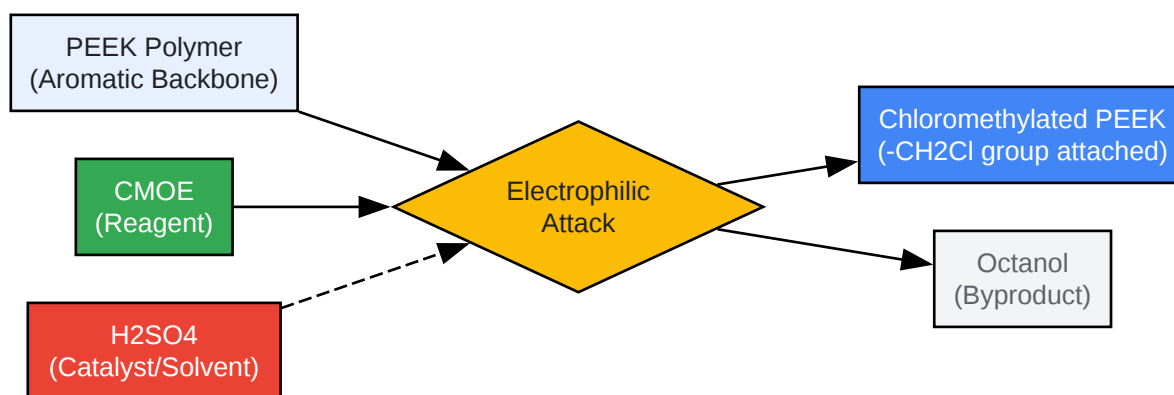
Application II: Chloromethylation of Polymers (PEEK)

In polymer chemistry, CMOE acts as a chloromethylating agent. Unlike the protection application, the octyl group is not retained in the final product.[1] The octyl chain acts as a leaving group, allowing the electrophilic

unit to attach to the aromatic polymer backbone.

Mechanism: Transesterification-Chloromethylation

This reaction typically occurs in concentrated sulfuric acid, which acts as both solvent and catalyst.[2]



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Figure 2: Functionalization of PEEK using CMOE. Note that the octyl chain is a byproduct, not part of the final polymer.

Protocol for CM-PEEK Synthesis

- **Dissolution:** Dissolve PEEK powder (5 g) in concentrated Sulfuric Acid (95-98%, 100 mL). Stir at RT until a homogeneous viscous solution forms (may take 24-48h).
- **Addition:** Add CMOE (0.5 - 2.0 equiv per repeat unit) dropwise to the polymer solution.
- **Reaction:** Stir at RT for 1–5 hours.
 - **Control:** Reaction time determines the Degree of Chloromethylation (DC). Longer times = higher DC.
- **Precipitation:** Pour the reaction mixture slowly into a large excess of Ice Water (1 L) with vigorous stirring. The polymer will precipitate as white strands/powder.
- **Washing:** Filter and wash extensively with water until pH is neutral. Wash with methanol to remove residual octanol byproduct.
- **Drying:** Dry in a vacuum oven at 60°C.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (Synthesis)	Water in reaction; Paraform not depolymerizing	Ensure dry HCl gas; Increase temperature to 40°C initially to crack paraform.
Incomplete Protection	Steric hindrance; CMOE hydrolysis	Use NaH/THF conditions; Ensure CMOE is fresh/distilled.
Polymer Crosslinking	Reaction time too long; Acid too strong	Reduce reaction time; Lower temperature; Use lower concentration of PEEK.
Emulsions (Workup)	Octanol byproduct acts as surfactant	Wash organic layer with Methanol/Water mixtures to remove octanol.

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